

# Batabulin Sodium: Stability and Handling FAQ

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Batabulin Sodium

CAS No.: 195533-98-3

Cat. No.: S548456

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**Q1: What are the recommended storage conditions for Batabulin sodium powder and solution?** To maintain stability and potency, please adhere to the following storage conditions [1] [2]:

Form	Temperature	Duration	Key Conditions
Powder	-20°C	3 years	Tightly sealed, light-resistant container [1] [2]
Powder	4°C	2 years	Tightly sealed, light-resistant container [2]
Stock Solution (e.g., 10 mM in DMSO)	-80°C	6 months	Sealed storage, away from moisture [1]
Stock Solution (e.g., 10 mM in DMSO)	-20°C	1 month	Sealed storage, away from moisture [1]

**Q2: What is the best practice for preparing and storing stock solutions?** For optimal results, prepare stock solutions on the day of use. If you must prepare stock solutions in advance [2]:

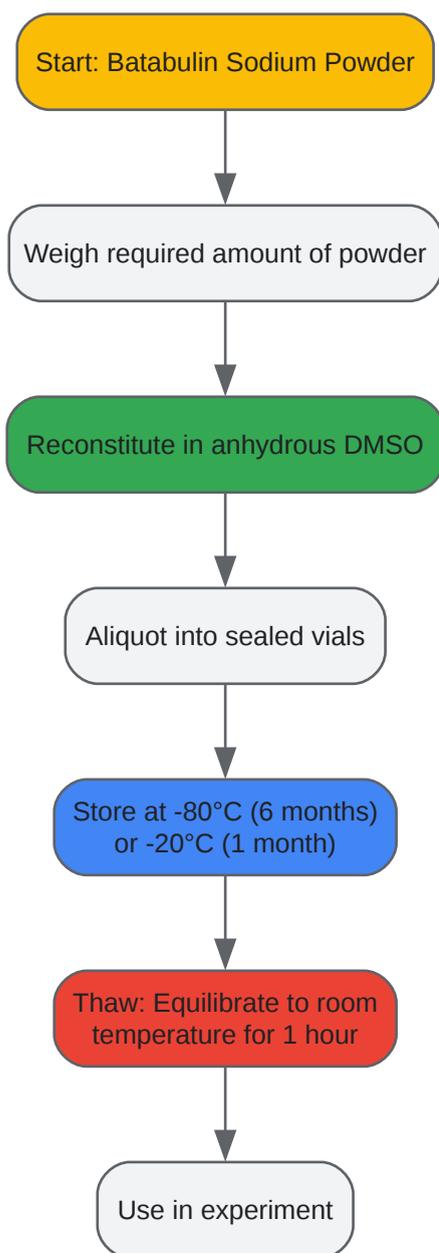
- Store the solution as **aliquots** in tightly sealed vials.
- Recommended storage is at **-20°C**, and it is generally usable for up to one month.
- Before use, allow the vial to equilibrate to **room temperature for at least one hour** before opening to prevent moisture condensation [2].

**Q3: How should I handle Batabulin sodium to ensure long-term stability?**

- Keep the product **dry** and stored in **tight, light-resistant containers** [3].
- Avoid exposure to **excessive heat and humidity** [3].
- When handling solutions, use **anhydrous DMSO** for reconstitution to maintain compound integrity [1].

## Experimental Workflow for Solution Preparation

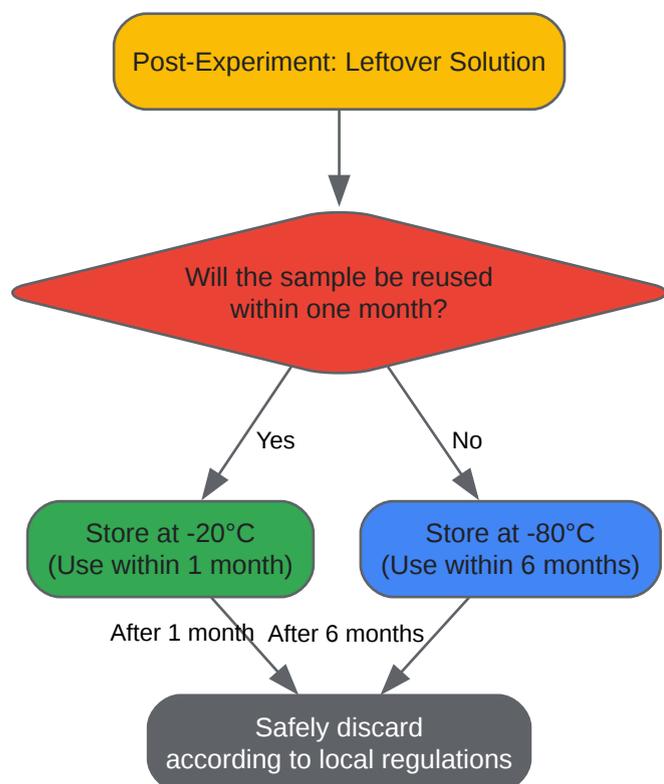
The diagram below outlines the protocol for preparing a **Batabulin sodium** stock solution to ensure stability.



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## Sample Handling and Storage Decision Guide

Use this workflow to manage your samples after experimental use.



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## References

1. Batabulin sodium (T138067 sodium) | Antitumor Agent [[medchemexpress.com](http://medchemexpress.com)]
2. Batabulin sodium|195533-98-3|COA [[dcchemicals.com](http://dcchemicals.com)]

3. CAS 195533-53-0 Batabulin sodium [bocsci.com]

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